

# A Comparative Guide to Photoinitiator Leaching: Irgacure 369 and Its Alternatives

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 2-Benzyl-2-dimethylamino-1-(4-morpholinophenyl)-1-butanone

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The selection of a photoinitiator is a critical step in the development of photocured polymers for a wide range of applications, from industrial coatings to biomedical devices and food packaging.<sup>[1]</sup> Beyond curing efficiency, a key consideration is the potential for the photoinitiator and its byproducts to leach from the cured polymer, which can lead to contamination and potential health risks. This guide provides a comparative overview of the leaching characteristics of Irgacure 369 and its alternatives, supported by available experimental data.

## Executive Summary

Irgacure 369, a highly efficient Type I photoinitiator, is known for its excellent performance in pigmented UV curable systems.<sup>[2]</sup> However, concerns over its potential for migration and its classification as a reproductive toxicant (Repr. 1B) have led to a search for safer alternatives. This guide examines the leaching potential of Irgacure 369 in comparison to other commercially available photoinitiators, including other  $\alpha$ -amino ketones, phosphine oxides, and polymeric photoinitiators. While direct, side-by-side quantitative leaching data under identical conditions is limited in publicly available literature, this guide synthesizes existing information to provide a comprehensive comparison of their performance and leaching potential.

## Comparison of Photoinitiator Leaching

The migration of a photoinitiator from a cured polymer is influenced by several factors, including the molecular weight of the photoinitiator, the type of polymer matrix, the curing conditions, and the nature of the contacting medium (e.g., food simulant, biological fluid).[\[3\]](#)

Photoinitiator	Type	Key Characteristics	Reported Leaching/Migration Data
Irgacure 369	α-Amino Ketone	High efficiency in pigmented systems. Classified as Repr. 1B.	In a study with a polymeric alternative, the migration amount was undetectable under the specific test conditions (immersion in water and 3% acetic acid at 80°C for 2 hours).
Irgacure 819	Bisacylphosphine Oxide (BAPO)	Excellent through-cure properties, especially in thick and pigmented systems. Photobleaching effect reduces yellowing. <sup>[4]</sup>	Often used in combination with other photoinitiators like Irgacure 369 to enhance through-cure. <sup>[2][4]</sup> Specific comparative leaching data against Irgacure 369 is not readily available.
TPO (Diphenyl(2,4,6-trimethylbenzoyl)phosphine oxide)	Acylphosphine Oxide	Widely used in dental resins. <sup>[5][6]</sup> Faces some toxicological scrutiny. <sup>[5][6]</sup>	Leaching from 3D-printed dental splints varied significantly between different resin formulations, ranging from 44.0 ± 17.1 ng/mL to 42083.5 ± 3175.2 ng/mL after multiple extraction cycles. <sup>[5][6]</sup>
Polymeric Photoinitiators	Various	High molecular weight, leading to significantly lower	A polymeric piperazine-based acetophenone (PPA)

		migration potential. May have lower initiation efficiency and higher viscosity compared to small-molecule photoinitiators.	showed undetectable migration, similar to Irgacure 369 in the same study.
Irgacure 2959	$\alpha$ -Hydroxy Ketone	Water-soluble and considered cytocompatible for some biological applications.	Higher concentrations in hydrogels can lead to increased cytotoxicity. <sup>[7]</sup>
Benzophenone	Ketone	Commonly used, but has faced scrutiny due to migration concerns in food packaging.	Migration from polyethylene-coated paper into acidic food simulants was observed to be higher than that of other tested photoinitiators (EDAB and CBP). <sup>[8]</sup>

Note: The leaching data presented is not from a single, directly comparative study and should be interpreted with caution. The experimental conditions, polymer matrices, and analytical methods varied between the cited studies.

## Experimental Protocols

Detailed methodologies are crucial for reproducible and comparable leaching studies. Below are generalized protocols based on common practices.

## Sample Preparation and Curing

A standardized approach to sample preparation is essential for comparative leaching studies.

- Formulation: The photoinitiator is incorporated into a polymer resin (e.g., an acrylate-based formulation) at a specified concentration (e.g., 2-5% by weight).<sup>[2]</sup>

- Coating/Printing: The formulation is applied to a substrate (e.g., paper, plastic film) at a controlled thickness.
- Curing: The coated substrate is cured using a UV lamp with a specific wavelength and intensity. The curing conditions (e.g., belt speed, lamp power) should be carefully controlled and documented.

## Migration/Leaching Test

This protocol simulates the contact of the cured polymer with a liquid.

- Food Simulants: Commonly used food simulants include:
  - Distilled water (for aqueous foods)
  - 3% (w/v) acetic acid (for acidic foods)
  - 10% or 50% (v/v) ethanol (for alcoholic foods)
  - Olive oil or Tenax® (for fatty foods)[9][10]
- Test Conditions: The cured polymer sample is immersed in the food simulant for a specified time and at a controlled temperature (e.g., 10 days at 40°C for long-term storage simulation, or accelerated testing at higher temperatures like 60°C).[11]
- Extraction: After the incubation period, the food simulant is collected for analysis.

## Analytical Quantification

High-performance liquid chromatography (HPLC) is a common and reliable method for quantifying the amount of leached photoinitiator.

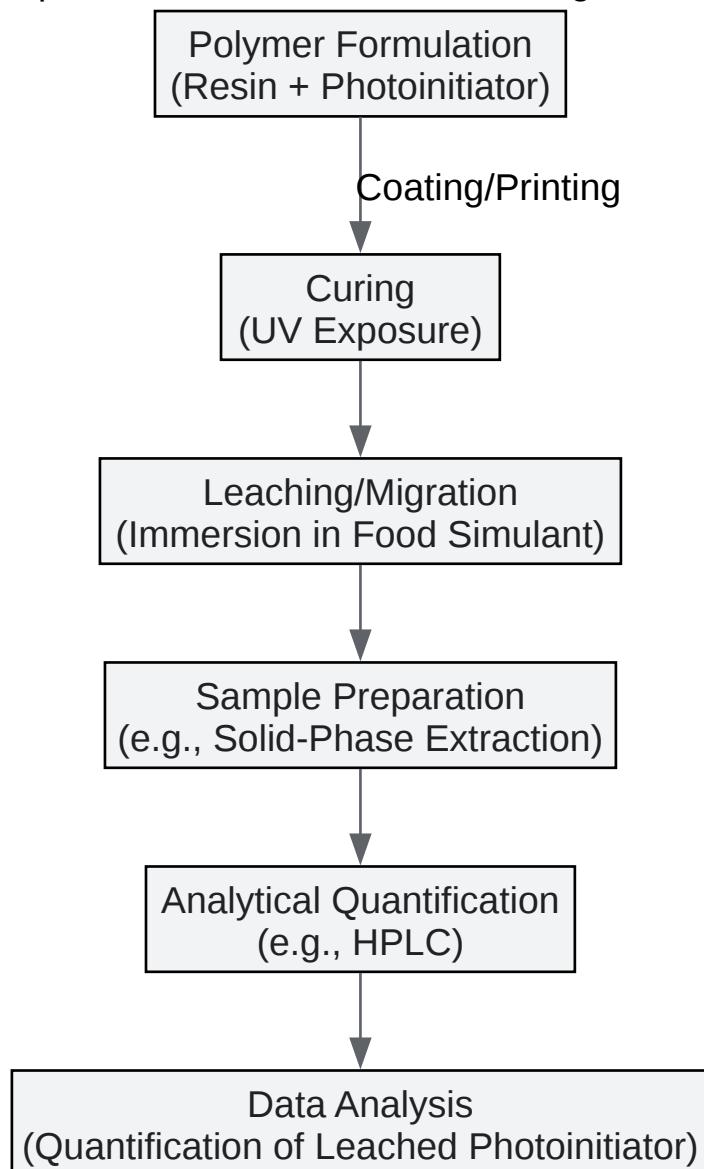
- Instrumentation: An HPLC system equipped with a UV-diode array detector (DAD) or a mass spectrometer (MS) is used. LC-MS/MS offers higher sensitivity and selectivity.[12]
- Sample Preparation: The collected food simulant may require a sample preparation step, such as solid-phase extraction (SPE), to concentrate the analyte and remove interfering substances.

- Chromatographic Conditions:
  - Column: A suitable C18 or other appropriate stationary phase column is used.
  - Mobile Phase: A gradient of solvents, such as acetonitrile and water, is typically employed to separate the photoinitiator from other components.[\[5\]](#)
  - Detection: The detector is set to the wavelength of maximum absorbance for the target photoinitiator.
- Quantification: A calibration curve is generated using standard solutions of the photoinitiator at known concentrations to quantify the amount in the sample.

## Visualizations

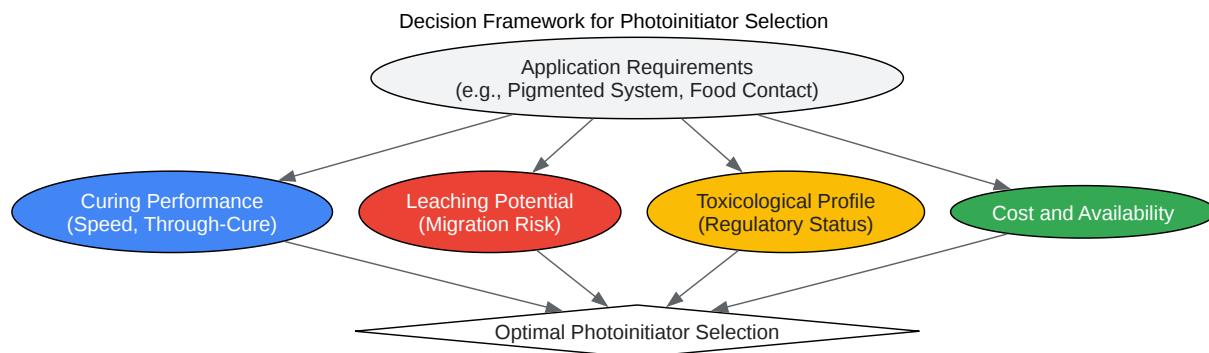
### Experimental Workflow for Leaching Studies

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Caption: A generalized workflow for conducting leaching studies of photoinitiators from cured polymers.

## Logical Relationship in Photoinitiator Selection



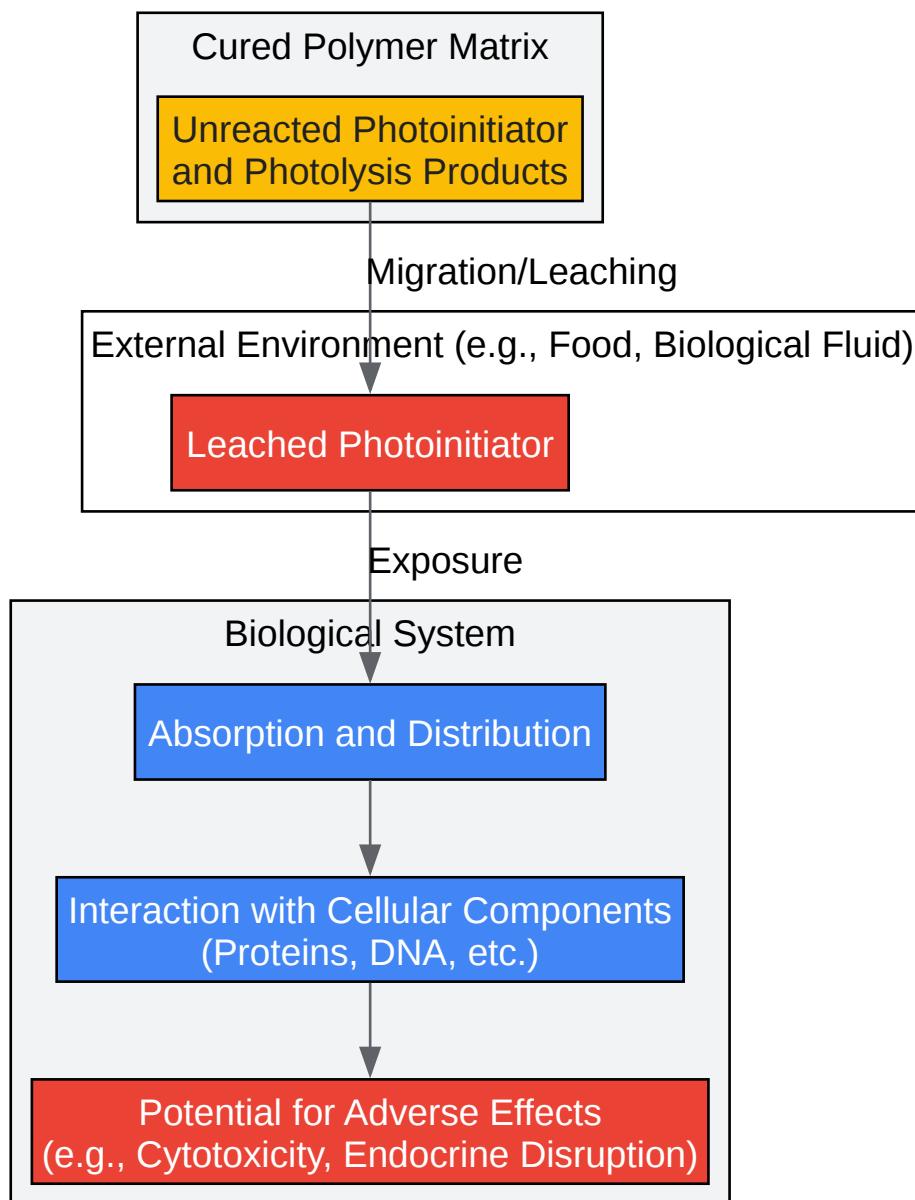
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Caption: Key factors to consider when selecting a photoinitiator for a specific application.

## Illustrative Pathway of Photoinitiator Migration and Potential Toxicity

While specific toxicological signaling pathways for Irgacure 369 are not well-documented in publicly available literature, the following diagram illustrates the general mechanism of concern for leachable substances from polymers.

## Conceptual Pathway of Photoinitiator Migration and Biological Interaction

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Caption: A diagram illustrating the potential pathway from residual photoinitiator in a cured polymer to biological interaction.

## Conclusion

The selection of a photoinitiator requires a careful balance of performance, safety, and regulatory compliance. While Irgacure 369 is a highly effective photoinitiator, its toxicological

profile necessitates the consideration of alternatives, particularly for sensitive applications such as food packaging and medical devices.

Polymeric photoinitiators and certain other small-molecule alternatives like Irgacure 819 and TPO offer potential advantages in terms of lower migration or specific curing properties. However, a lack of directly comparable, quantitative leaching data makes a definitive ranking challenging.

Researchers and developers are encouraged to conduct their own rigorous leaching studies based on standardized protocols to determine the most suitable photoinitiator for their specific formulation and application. This will ensure both the performance of the cured polymer and the safety of the end-user.

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- To cite this document: BenchChem. [A Comparative Guide to Photoinitiator Leaching: Irgacure 369 and Its Alternatives]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b048418#leaching-studies-of-irgacure-369-from-cured-polymers>]

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